

Application Note: ^1H NMR Characterization of Ethyl 4-hydroxy-3-methoxy-5-nitrobenzoate

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Compound of Interest

Compound Name: *Ethyl 4-hydroxy-3-methoxy-5-nitrobenzoate*

CAS No.: 64095-07-4

Cat. No.: B1499346

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Introduction & Significance

Ethyl 4-hydroxy-3-methoxy-5-nitrobenzoate (also known as Ethyl 5-nitrovanillate) is a critical synthetic intermediate in the development of catechol-O-methyltransferase (COMT) inhibitors. [1] Its accurate characterization is essential for validating the nitration of ethyl vanillate, a common step in the synthesis of drugs for Parkinson's disease.

This guide provides a definitive protocol for the assignment of

^1H NMR chemical shifts, focusing on the diagnostic signals arising from the nitro-substituted aromatic ring and the intramolecular hydrogen bonding characteristic of this scaffold.

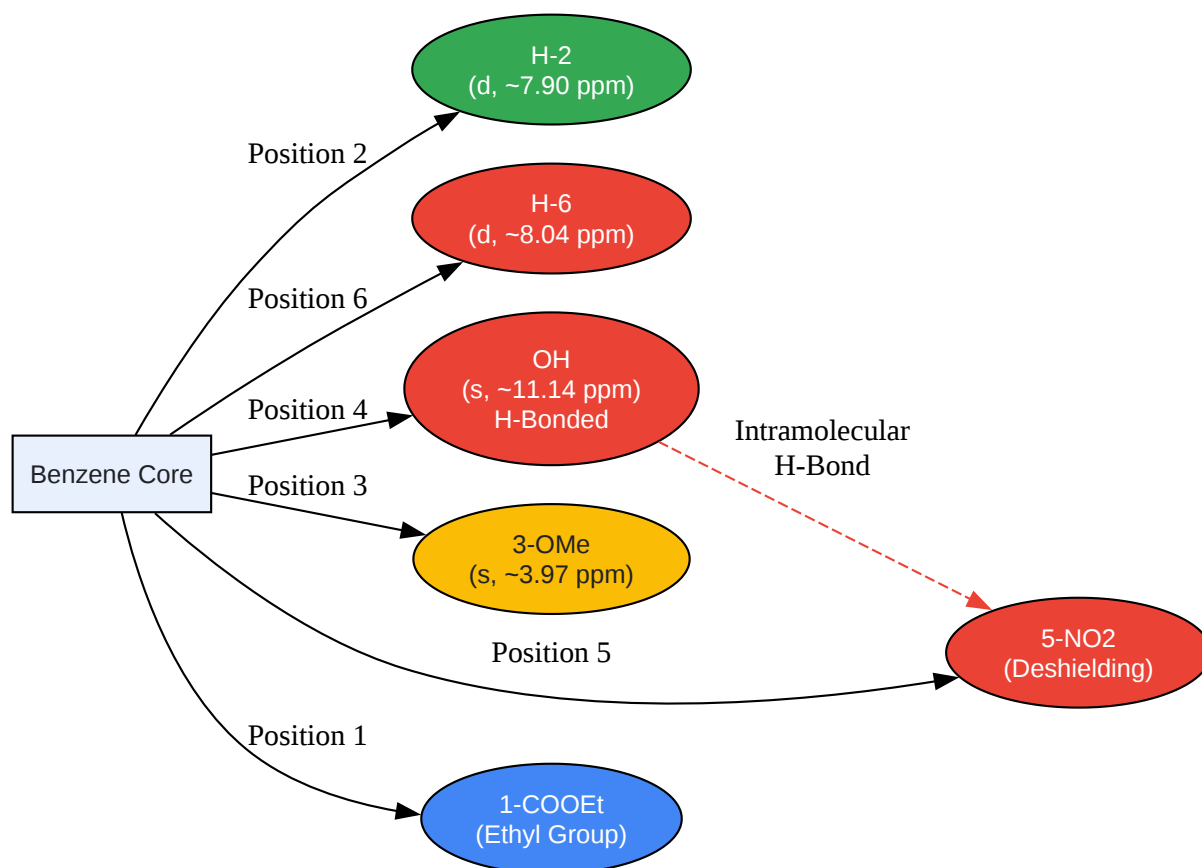
Structural Analysis & Proton Environments

The introduction of a nitro group (

) at position 5 of the vanillate scaffold drastically alters the magnetic environment of the aromatic protons compared to the starting material (ethyl vanillate).

- H-6 (Ortho to
): Highly deshielded due to the strong electron-withdrawing inductive (-I) and mesomeric (-M) effects of the nitro group.
- H-2 (Para to
): Moderately deshielded.
- OH (Phenolic): The hydroxyl proton typically forms a strong intramolecular hydrogen bond with the adjacent nitro oxygen, shifting its resonance significantly downfield (often >10 ppm).

Visualization: Chemical Structure & Numbering



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Figure 1: Proton environments and key intramolecular interactions in Ethyl 5-nitrovanillate.

Experimental Protocol

3.1 Sample Preparation

- Mass: Weigh 10–15 mg of the dried sample.
- Solvent: Dissolve in 0.6 mL of Chloroform-d (CDCl₃, 99.8% D) containing 0.03% TMS (Tetramethylsilane) as an internal reference.
- Tube: Transfer to a clean, dry 5 mm NMR tube.
 - Note: Ensure the sample is free of residual paramagnetic impurities (e.g., from nitration catalysts) by filtering through a small plug of silica or cotton if necessary.

3.2 Acquisition Parameters (Standard 400 MHz)

- Pulse Sequence: Standard 1D proton (e.g., zg30 on Bruker).
- Temperature: 298 K (25°C).
- Spectral Width: 14 ppm (to capture the downfield OH signal).
- Number of Scans (NS): 16 or 32.
- Relaxation Delay (D1): 1.0 s (Sufficient for qualitative assignment; increase to 5.0 s for accurate qNMR integration).

Results: Chemical Shift Assignments

The following data represents the consensus chemical shifts in

.

Proton Assignment	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)	Notes
4-OH	11.14	Singlet (br)	1H	-	Diagnostic; Deshielded by H-bond to 5- .
H-6	8.04	Doublet	1H		Ortho to ; Most deshielded aromatic H.
H-2	7.90	Doublet	1H		Ortho to ; Meta coupling to H-6.
-OCH - (Ethyl)	4.40	Quartet	2H		Characteristic ester methylene.
3-OCH	3.97 - 4.04	Singlet	3H	-	Aromatic methoxy group.
-CH (Ethyl)	1.42	Triplet	3H		Characteristic ester methyl.

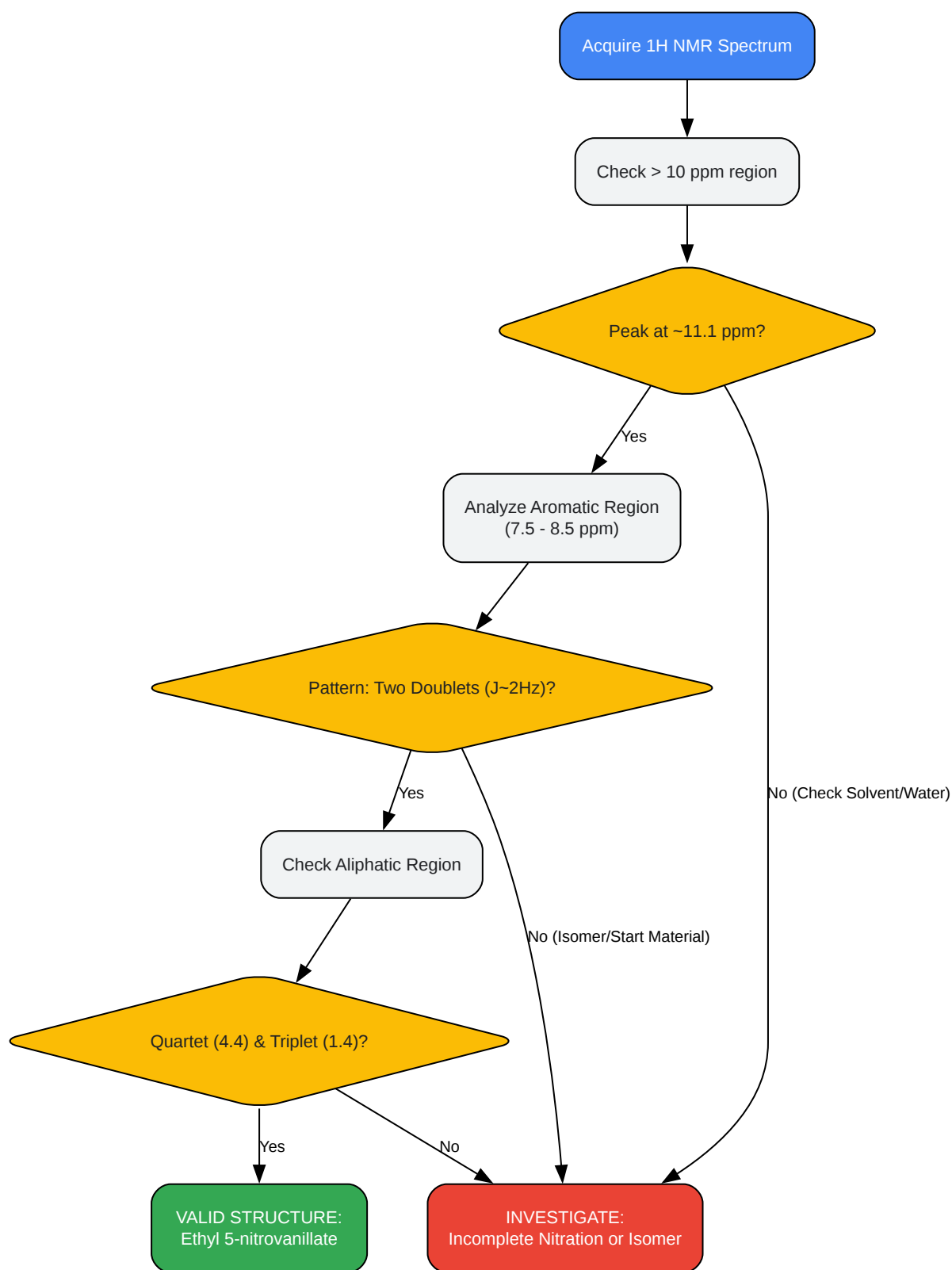
4.1 Detailed Analysis

- Aromatic Region (7.5 - 8.5 ppm):
 - Unlike the starting material (ethyl vanillate) which shows an ABX system (d, dd, d), the nitrated product shows only two distinct doublets.

- The disappearance of the doublet at ~6.94 ppm (H-5 in ethyl vanillate) confirms successful nitration at the C-5 position.
- The H-6 proton shifts downfield significantly (ppm vs. precursor) due to the proximity of the nitro group.
- Hydroxyl Signal (11.14 ppm):
 - In non-polar solvents like , the phenolic proton is locked in a planar 6-membered ring hydrogen bond with the nitro group oxygen. This prevents rapid exchange and results in a sharp, highly deshielded singlet.
 - Troubleshooting: If this peak is broad or missing, the sample may contain water or trace acid/base, or the solvent may be wet (promoting exchange).
- Ethyl Ester vs. Methoxy:
 - The methoxy singlet (~4.00 ppm) and the ethyl quartet (~4.40 ppm) are distinct. Do not confuse the aromatic methoxy with the ester methyl (which is a triplet at 1.42 ppm).

Workflow: Assignment Logic

The following decision tree illustrates the logic used to validate the structure based on the NMR data.



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Figure 2: Step-by-step logic for structural validation using ^1H NMR.

References

- Source of the methyl ester analog data used for aromatic assignment correl
- Google Patents. (2007). WO2007084560A2 - Inhibitors of TNF α , PDE4 and B-RAF.
- National Institutes of Health (NIH) PubChem. (n.d.). Ethyl 4-hydroxy-3-methoxybenzoate (Ethyl Vanillate). Retrieved October 26, 2025, from [[Link](#)]
 - Reference data for the starting material to calcul

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Sources

- [1. 4-Hydroxy-3-methoxy-5-nitrobenzoic acid | 15785-54-3 | Benchchem \[benchchem.com\]](#)
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